

# Application of Deltamycin A1 in Veterinary Medicine Research: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Deltamycin A1*

Cat. No.: *B15562349*

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## Introduction

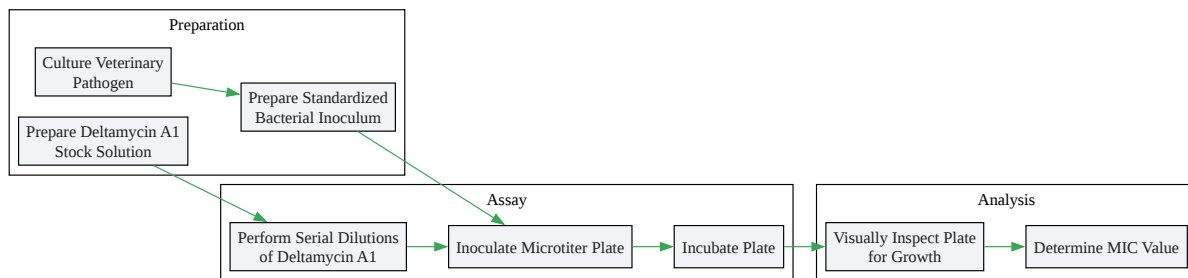
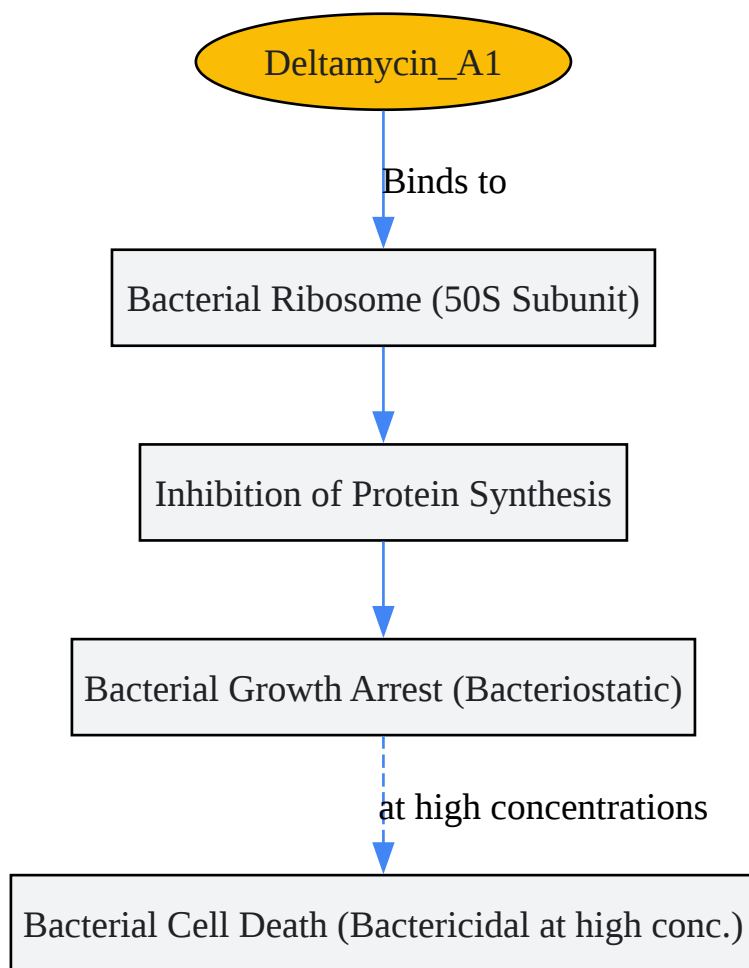
**Deltamycin A1** is a macrolide antibiotic produced by the bacterium *Streptomyces deltae*. Macrolides are a class of antibiotics known for their efficacy against Gram-positive bacteria and certain Gram-negative organisms. While specific research on **Deltamycin A1** in veterinary medicine is limited in publicly available literature, this document provides a framework for its potential applications and outlines generalized experimental protocols based on the known characteristics of macrolide antibiotics. A patent has indicated its potential utility against various Gram-positive bacteria and mycoplasmas in veterinary practice, including its use as a growth-promoting feed additive.<sup>[1]</sup>

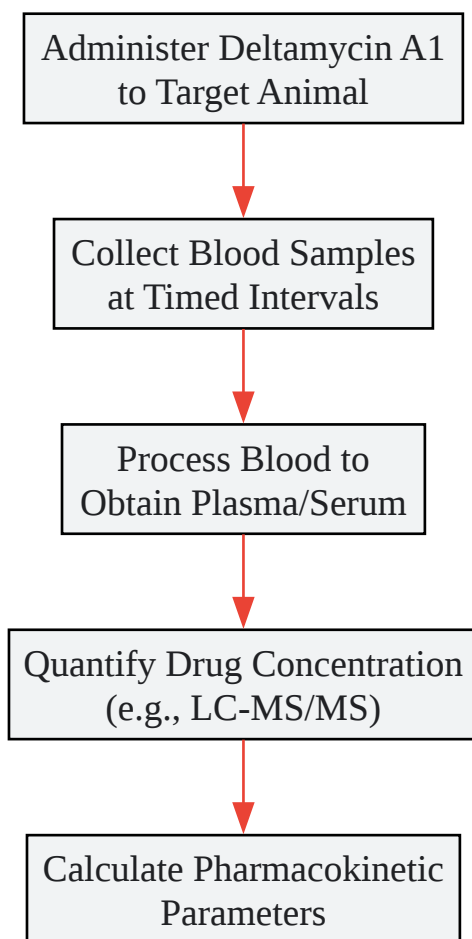
## Chemical Properties

Property	Value
Chemical Formula	C39H61NO16
Molecular Weight	799.90 g/mol
Class	Macrolide Antibiotic
Source	Streptomyces deltae
Appearance	Powder
Solubility	Soluble in Methanol, Toluene

## Mechanism of Action

Like other macrolide antibiotics, **Deltamycin A1** is presumed to exert its antibacterial effect by inhibiting protein synthesis in susceptible bacteria. It is believed to bind to the 50S subunit of the bacterial ribosome, which interferes with the translocation of peptides, ultimately halting bacterial growth. This mechanism of action is primarily bacteriostatic, but at higher concentrations, it can be bactericidal.





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## References

- 1. Pharmacokinetics of Tylvalosin Following Intravenous or Oral Administration at Different Doses in Broiler Chickens - PMC [pmc.ncbi.nlm.nih.gov]
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